

Commercial availability and suppliers of 2-Bromophenylacetone

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Compound of Interest

Compound Name: 2-Bromophenylacetone

Cat. No.: B139218

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Abstract

This technical guide provides a comprehensive overview of the commercial landscape for **2-Bromophenylacetone** (CAS: 21906-31-0), a key chemical intermediate for professionals in research, discovery, and drug development. It navigates the complexities of sourcing this reagent, emphasizing supplier verification, quality control, and the critical importance of isomeric purity. This document includes a curated list of established suppliers, detailed protocols for in-house quality verification via Gas Chromatography-Mass Spectrometry (GC-MS), and essential safety and handling guidelines. The objective is to equip scientists with the necessary information to confidently and safely procure high-purity **2-Bromophenylacetone** for their research endeavors.

Introduction to 2-Bromophenylacetone

2-Bromophenylacetone, systematically named 1-(2-bromophenyl)propan-2-one, is an aromatic ketone of significant interest as a building block in organic synthesis. Its chemical structure, featuring a bromo-substituted phenyl ring attached to an acetone moiety, makes it a versatile precursor for the synthesis of more complex molecules, including pharmaceutical intermediates.

Chemical Identifiers:

- IUPAC Name: 1-(2-bromophenyl)propan-2-one[1][2]
- CAS Number: 21906-31-0[1][2][3][4]
- Molecular Formula: C₉H₉BrO[1][3]

- Molecular Weight: 213.08 g/mol [2]
- Synonyms: 2-bromophenyl acetone, 1-(2-bromophenyl)-2-propanone, o-bromo benzyl methyl ketone[2]

Critical Note on Isomeric Specificity

A significant challenge in sourcing this compound is the potential for confusion with its isomers, which possess different chemical properties and reactivity. Researchers must exercise extreme diligence in verifying the CAS number before purchase. Commonly confused isomers include:

- 2-Bromo-1-phenylpropan-1-one (α -Bromopropiophenone): CAS 2114-00-3[5]
- 1-Bromo-1-phenylpropan-2-one: CAS 23022-83-5[6]
- 2-Bromo-1-(3-methylphenyl)propan-1-one: CAS 1451-83-8[7][8]
- 2-Bromo-1-(4-methylphenyl)-1-propanone: A solid compound with CAS MFCD11131402[9]

Procuring the incorrect isomer can lead to failed syntheses and compromised research outcomes. Always verify the supplier's listed CAS number is 21906-31-0 for true **2-Bromophenylacetone**.

Commercial Availability and Supplier Landscape

2-Bromophenylacetone is commercially available primarily in research and development quantities, typically ranging from one gram to multi-gram packages.[1][3][4] While some suppliers may offer larger quantities, it is generally not stocked in bulk by major distributors. Its availability can sometimes be limited, requiring researchers to contact customer service for estimated lead times.[1]

The market consists of large, well-established chemical suppliers as well as smaller, specialized chemical providers. The price can vary significantly based on purity, quantity, and supplier.

Table of Representative Suppliers

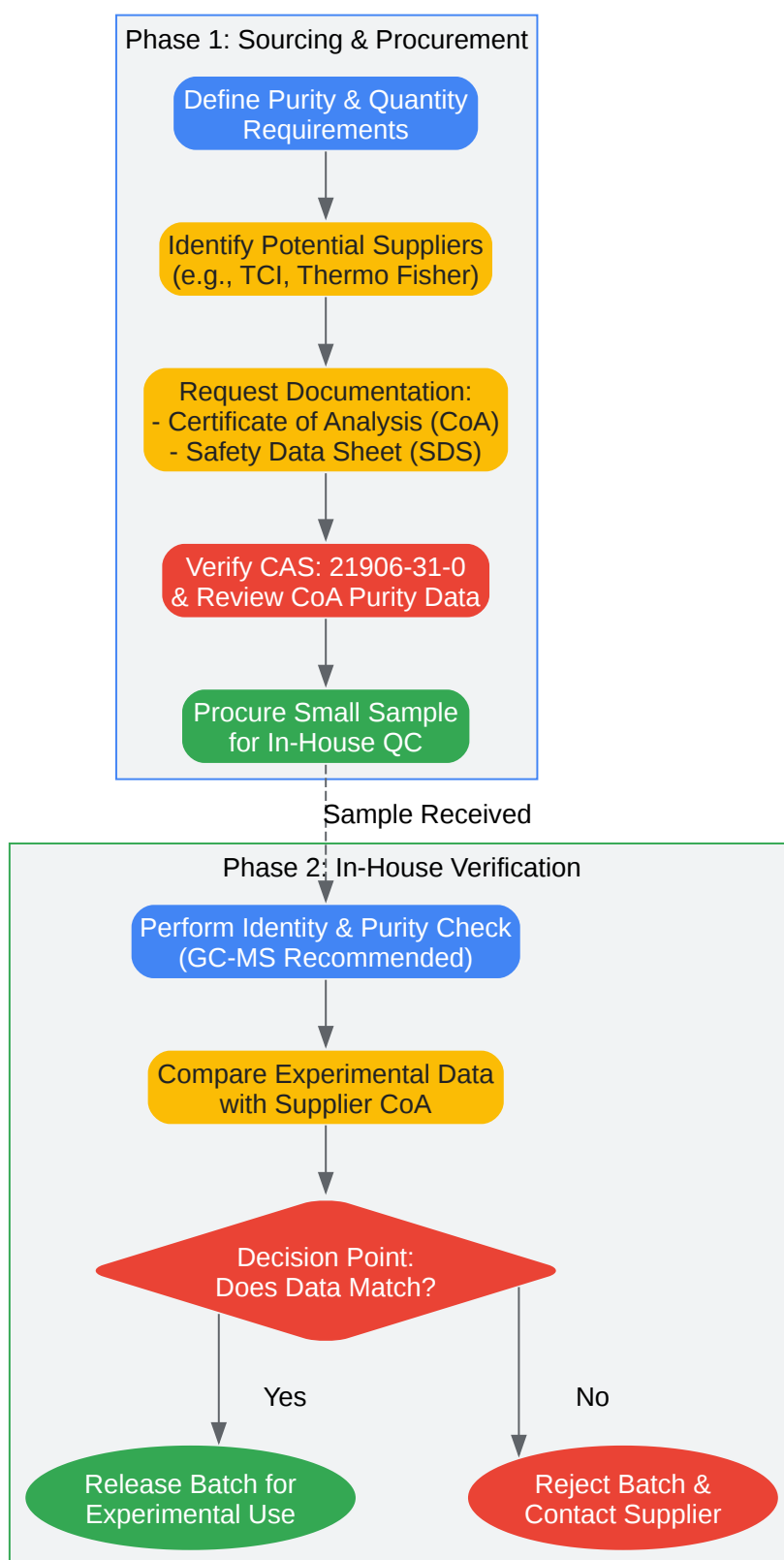
The following table summarizes key suppliers known to list **2-Bromophenylacetone**. This list is not exhaustive but represents major vendors frequently used by the scientific community.

Supplier	Product Name/Number	CAS Number	Typical Purity	Available Quantity
Thermo Scientific Chemicals (Acros Organics)	2-Bromophenylacetone, 99% (350590010)	21906-31-0	≥98.5% or 99% (GC)[1]	1 g[1]
TCI America	(2-Bromophenyl)acetone (B3842)	21906-31-0	>98.0% (GC)[10]	1 g, 5 g
Fisher Scientific	2-Bromophenylacetone, 99%	21906-31-0	99%[2]	1 g[2]
SCIENCO Canada	2-Bromophenylacetone (11-842662)	21906-31-0	Min. 98.0% (GC)[3]	1 g, 5 g[3]

Note: Pricing and availability are subject to change. Researchers should always verify details directly with the supplier.

Supplier Vetting and Quality Assurance Workflow

A systematic approach to sourcing and verification is critical to ensure the quality and identity of the procured chemical. The following workflow is recommended for all researchers before incorporating a new batch of **2-Bromophenylacetone** into their experiments.



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Caption: Recommended workflow for sourcing and quality verification.

Technical Specifications and Quality Control

Upon receiving a shipment, it is imperative to verify that the product meets the expected specifications. Suppliers typically provide a Certificate of Analysis (CoA) with key quality parameters.

Typical Specifications:

Parameter	Typical Value	Justification
Appearance	Clear, colorless to yellow liquid[1]	A significant deviation in color may indicate degradation or impurities.
Purity (by GC)	≥98.0%[3]	Gas Chromatography is the industry standard for assessing the purity of volatile compounds like this one.
Infrared Spectrum	Conforms to structure[1]	Provides confirmation of functional groups and structural integrity.

| Refractive Index | 1.5575 to 1.5595 (20°C)[1] | A physical constant that can be quickly measured to check for gross impurities. |

Protocol: Purity Verification by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol describes a self-validating system for researchers to confirm the purity and identity of commercially supplied **2-Bromophenylacetone**. GC is the method of choice due to the compound's volatility.[3] The addition of a Mass Spectrometry (MS) detector allows for definitive structural confirmation.

Objective: To quantify the purity of **2-Bromophenylacetone** and identify any potential impurities.

1. Instrumentation and Conditions:

- GC-MS System: A standard Gas Chromatograph coupled with a Mass Spectrometer (e.g., Agilent GC-MS).
- Column: A non-polar capillary column, such as a DB-5ms or HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness).
- Carrier Gas: Helium at a constant flow of 1.0 mL/min.

- Injector Temperature: 250°C.
- Split Ratio: 50:1 (adjust as needed for detector sensitivity).
- Oven Temperature Program:
 - Initial temperature: 80°C, hold for 2 minutes.
 - Ramp: 15°C/min to 280°C.
 - Hold at 280°C for 5 minutes.
- MS Detector:
 - Source Temperature: 230°C.
 - Quadrupole Temperature: 150°C.
 - Scan Range: 40-450 m/z.

2. Sample Preparation:

- Accurately prepare a ~1 mg/mL stock solution of the **2-Bromophenylacetone** sample in a high-purity volatile solvent (e.g., Dichloromethane or Ethyl Acetate).
- Vortex the solution until the sample is fully dissolved.
- Transfer the solution to a 2 mL autosampler vial.

3. Data Acquisition and Analysis:

- Inject 1 µL of the prepared sample into the GC-MS system.
- Acquire the total ion chromatogram (TIC) and the mass spectrum for each eluting peak.
- Identity Confirmation: Confirm the identity of the major peak by comparing its mass spectrum to a reference spectrum for **2-Bromophenylacetone** (Expected M+ at m/z 212/214 due to Br isotopes).
- Purity Calculation: Calculate the purity by the area percent method.
 - Purity (%) = (Area of the main **2-Bromophenylacetone** peak / Total area of all peaks in the chromatogram) x 100.

- Validation: The calculated purity should be within an acceptable range (e.g., $\pm 0.5\%$) of the value reported on the supplier's CoA. The mass spectrum must unambiguously match the expected structure.

Safety, Handling, and Storage

Professionals handling **2-Bromophenylacetone** must consult the Material Safety Data Sheet (MSDS) provided by the supplier.^[4] The compound presents several hazards that require strict adherence to safety protocols.

Hazard Summary:

- Skin Corrosion/Irritation: Causes skin irritation.^{[11][12]}
- Serious Eye Damage/Irritation: Causes serious eye irritation.^{[11][12]}
- Respiratory Irritation: May cause respiratory irritation.^[12]
- Acute Toxicity: May be harmful if swallowed or inhaled.^[13]

Recommended Handling Procedures:

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.^[11] Ensure eyewash stations and safety showers are readily accessible.^[12]
- Personal Protective Equipment (PPE):
 - Wear chemical-resistant gloves (e.g., Viton®, Nitrile), a lab coat, and splash-proof safety goggles or a face shield.^{[11][12]}
 - Avoid breathing vapors or mists.^[11]
- General Hygiene: Wash hands thoroughly after handling.^[11] Do not eat, drink, or smoke in the laboratory.

Storage:

- Store in a cool, dry, and well-ventilated place.^{[11][12]}
- Keep the container tightly closed to prevent moisture ingress and evaporation.^[11]
- Store locked up and away from incompatible materials such as strong oxidizing agents and strong bases.^[11]

Conclusion

The successful procurement of **2-Bromophenylacetone** for research and development hinges on careful supplier selection, diligent verification of chemical identity, and rigorous in-house quality control. By being aware of potential isomeric confusion and implementing a systematic verification workflow, such as the GC-MS protocol detailed herein, scientists can ensure the integrity of their starting materials. Adherence to strict safety and handling protocols is paramount to mitigate the health risks associated with this compound. This guide serves as a foundational resource to empower researchers to source **2-Bromophenylacetone** with confidence and safety.

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